

1,11-Undecanediol: Key Chemical and Physical Properties

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Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

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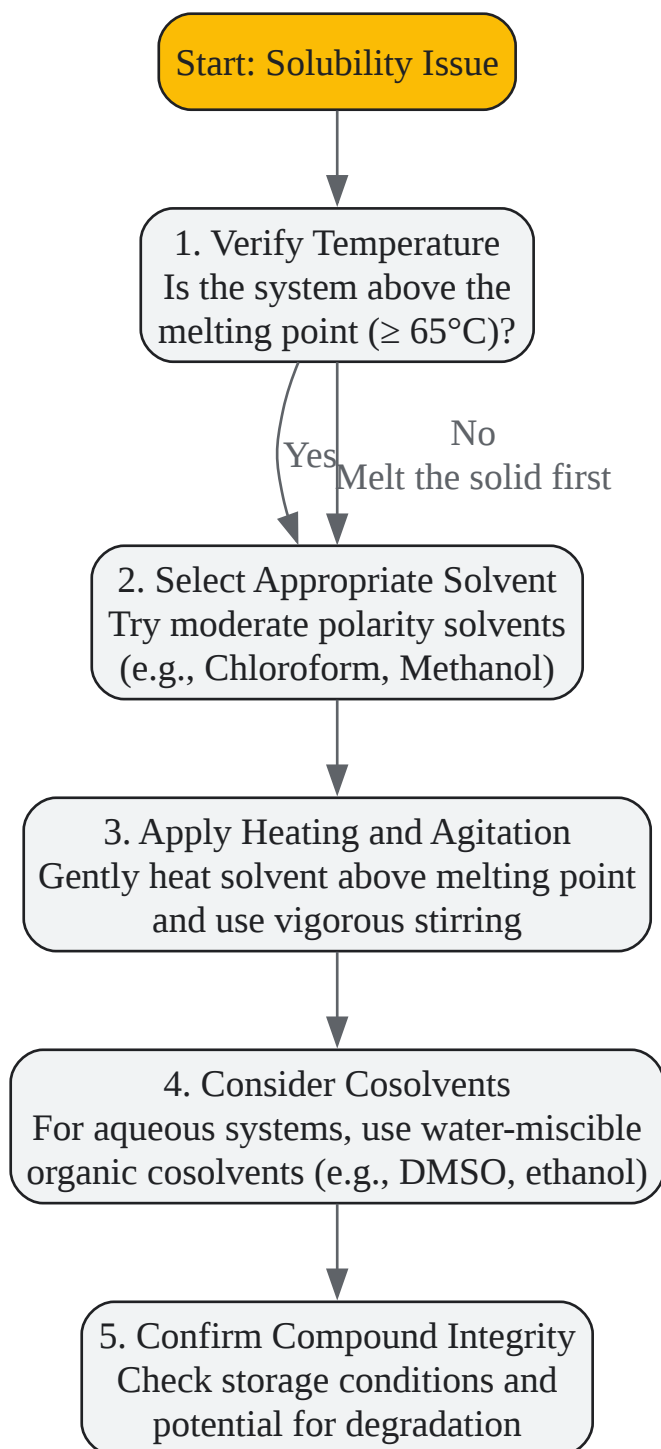
A thorough understanding of its inherent properties is the first step in troubleshooting solubility issues. The table below summarizes the key characteristics of 1,11-Undecanediol.

Property	Value	Notes / Source
CAS Number	765-04-8	[1]
Molecular Formula	C ₁₁ H ₂₄ O ₂	[1] [2]
Molecular Weight	188.31 g/mol	[1] [2]
Melting Point	62 - 65 °C	[1] [2]
Boiling Point	318.7 °C	[2]
Density	0.918 g/cm ³	[2]
Solubility in Water	Very low (log ₁₀ WS = -2.95)	Predicted value; [3]
Octanol-Water Partition Coefficient (logP)	2.482	Indicates moderate lipophilicity; [3]
Solubility in Organic Solvents	Slightly soluble in chloroform and methanol	[1]

Structural Insights: The compound is a long-chain aliphatic **α,ω -diol** (HO-CH₂-(CH₂)₉-CH₂-OH) [2]. Its limited solubility stems from a strong hydrophobic effect from the long alkane chain, which outweighs the hydrophilic contribution of the two terminal hydroxyl groups [3] [2]. Research on similar α,ω -alkanediols indicates that their thermodynamic properties, including solvation, can be complex and sometimes deviate from standard empirical predictions [4].

Troubleshooting Guide: Solubility Challenges

Here is a structured workflow to diagnose and address common solubility problems with 1,11-Undecanediol in the lab.



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Frequently Asked Questions (FAQs)

Q1: What is the typical purity of commercially available 1,11-Undecanediol, and could impurities affect my solubility results? Commercial 1,11-Undecanediol is typically available with a purity of **95.0% or higher** [1]. While generally pure, trace impurities from synthesis or storage could influence crystallization and solubility. It is good practice to check the certificate of analysis from your supplier and consider recrystallization if solubility behavior is inconsistent.

Q2: How should I store this compound to maintain its stability for experiments? It is recommended to store 1,11-Undecanediol **sealed in a dry container at room temperature** or below 15°C [1] [2]. The compound may be sensitive to air, potentially leading to oxidation over time [2].

Q3: Are there any specific safety hazards I should be aware of? The available safety information suggests **low acute toxicity** but indicates that it may cause **mild skin and eye irritation** [2]. As with all laboratory chemicals, you should use appropriate personal protective equipment (PPE) and consult the Safety Data Sheet (SDS) for detailed handling procedures.

Q4: I've read about microbial production of similar diols. Is this relevant for my work with this compound? Yes. There is active research into the sustainable **microbial biosynthesis of medium-chain-length α,ω -diols** like 1,11-Undecanediol from renewable substrates [5]. This is highly relevant for future large-scale and eco-friendly production. Furthermore, microbial systems can sometimes produce novel analogs, which may have different solubility profiles useful for drug development [5].

Suggested Next Steps for Your Research

To move forward, you could:

- **Consult Specialized Databases:** Look for spectroscopic and chromatographic data in databases like NIST or PubChem to help with compound identification and purity analysis in your mixtures.
- **Design a Cosolvent Study:** Since the compound is slightly soluble in methanol and chloroform, a systematic study using cosolvents like ethanol, DMSO, or PEG in aqueous buffers could be fruitful.
- **Explore Derivatization:** For specific applications, synthesizing more soluble derivatives (e.g., esters or PEGylated chains) might be a viable strategy.

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References

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